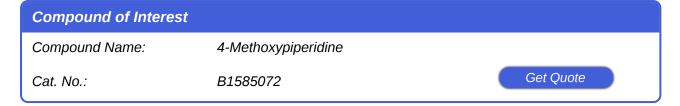


4-Methoxypiperidine CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025



4-Methoxypiperidine: A Technical Overview

This guide provides an in-depth look at the chemical properties of **4-Methoxypiperidine**, a compound of interest for researchers, scientists, and professionals in drug development.

Core Chemical Identifiers

Key identifying information for **4-Methoxypiperidine** is summarized below, providing a quick reference for laboratory and research settings.

Identifier	Value	References
CAS Number	4045-24-3	[1][2][3][4][5][6]
Molecular Formula	C6H13NO	[1][2][5]
Molecular Weight	115.17 g/mol	[2][3][5][7]

Physicochemical Properties

The fundamental physical and chemical characteristics of **4-Methoxypiperidine** are detailed in the following table.



Property	Value
Appearance	Clear colorless to light yellow liquid
Molecular Weight	115.176 g/mol
Exact Mass	115.17 g/mol
Density	0.9±0.1 g/cm ³
Boiling Point	61-65 °C @ 11 Torr
Flash Point	49.7±14.8 °C
Refractive Index	1.448

Synthesis Protocol

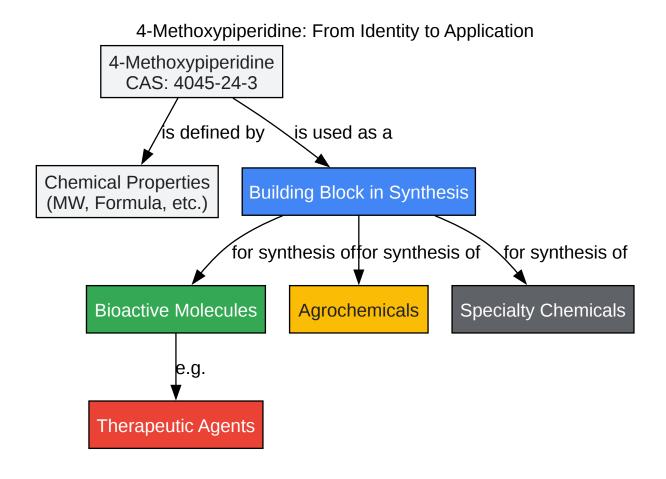
A general laboratory procedure for the synthesis of **4-Methoxypiperidine** is as follows:

- Dissolution: Dissolve the starting material in methanol (20 mL).
- Catalyst Addition: Add 10% palladium-carbon catalyst (80 mg) to the solution.
- Hydrogenation: Stir the reaction mixture for 3 hours at room temperature under a hydrogen atmosphere.
- Filtration: Upon completion of the reaction, filter the mixture through a membrane filter.
- Concentration: Concentrate the filtrate under vacuum to yield 4-Methoxypiperidine as a light yellow oil.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the chemical's identity to its potential applications, highlighting its role as a building block in further synthesis.





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Caption: Logical flow from chemical identity to applications.

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